

# Personal protective equipment for handling 2',4'-Dihydroxypropiophenone

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## Compound of Interest

Compound Name: 2',4'-Dihydroxypropiophenone

Cat. No.: B363916

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## Essential Safety and Handling Guide for 2',4'-Dihydroxypropiophenone

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational plans, and disposal procedures for handling **2',4'-Dihydroxypropiophenone** (CAS No: 5792-36-9). Adherence to these guidelines is critical for ensuring laboratory safety and regulatory compliance.

## Chemical and Physical Properties

A summary of the key quantitative data for **2',4'-Dihydroxypropiophenone** is presented below.

Property	Value
Molecular Formula	C <sub>9</sub> H <sub>10</sub> O <sub>3</sub> <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	166.17 g/mol <a href="#">[1]</a>
Melting Point	95-101 °C <a href="#">[3]</a> <a href="#">[4]</a>
Boiling Point	178 °C at 7 mmHg <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	Light yellow to orange powder or crystals <a href="#">[3]</a>
pKa	8.03 ± 0.40 (Predicted) <a href="#">[3]</a>

## Hazard Identification and Personal Protective Equipment (PPE)

**2',4'-Dihydroxypropiophenone** is classified with the following hazards:

- H315: Causes skin irritation.[1]
- H319: Causes serious eye irritation.[1]
- H335: May cause respiratory irritation.[1]

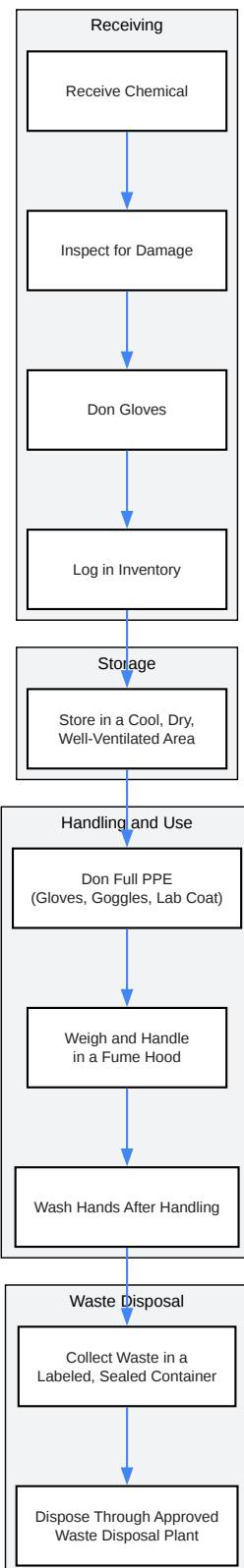
The following personal protective equipment is mandatory when handling this substance.

Protection Type	Specification	Rationale
Eye/Face Protection	Safety glasses with side-shields or chemical safety goggles.[5][6]	To prevent eye contact which can cause serious irritation.[1][5]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).[5]	To prevent skin contact which can cause irritation.[1][5]
Skin and Body Protection	Laboratory coat and appropriate protective clothing.[5]	To prevent skin exposure.[5]
Respiratory Protection	Use a NIOSH-approved respirator with a particulate filter if dust is generated and ventilation is inadequate.[6][7]	To prevent respiratory tract irritation.[1][5]

## Operational and Disposal Plan

A systematic workflow is essential for the safe management of **2',4'-Dihydroxypropiophenone** in a laboratory setting.

## Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **2',4'-Dihydroxypropiophenone**.

## Step-by-Step Handling and Disposal Procedures

### 1. Receiving and Storage:

- Upon receipt, inspect the package for any signs of damage.
- Wear chemical-resistant gloves to handle the container.
- Log the chemical into your laboratory's inventory system.
- Store the container in a tightly closed, cool, dry, and well-ventilated area away from incompatible materials.[\[8\]](#)

### 2. Handling and Use:

- Before handling, ensure you are wearing the appropriate personal protective equipment, including a lab coat, chemical-resistant gloves, and safety goggles.[\[5\]](#)
- Conduct all weighing and handling operations in a chemical fume hood to avoid the inhalation of dust.[\[5\]](#)
- Avoid contact with skin and eyes.[\[8\]](#)
- After handling, wash your hands thoroughly with soap and water.[\[5\]](#)

### 3. Accidental Release Measures:

- In case of a spill, avoid generating dust.
- Wear appropriate PPE, including respiratory protection.
- Carefully sweep up the spilled solid material and place it into a suitable, labeled container for disposal.[\[6\]](#)
- Ensure the area is well-ventilated.

### 4. First Aid Measures:

- After eye contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Get medical attention.[6]
- After skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes. Get medical attention if irritation develops or persists.[6][8]
- After inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[8]
- After ingestion: Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and give 2-4 cupfuls of milk or water. Get medical aid.[8]

## 5. Disposal Plan:

- **2',4'-Dihydroxypropiophenone** is not specifically listed as a P- or U-series hazardous waste by the EPA.[9][10][11] However, it may be classified as hazardous waste if it exhibits characteristics of corrosivity, reactivity, or toxicity.
- Collect all waste material (including contaminated consumables) in a designated, compatible, and clearly labeled container.
- Do not mix with other waste streams.
- Dispose of the contents and container in accordance with local, state, and federal regulations through an approved waste disposal plant.[6] Contact your institution's Environmental Health and Safety (EHS) office for specific guidance.

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